

# Bis(trimethylsilyl)peroxide structural formula and molecular weight

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## Compound of Interest

Compound Name: *Bis(trimethylsilyl)peroxide*

Cat. No.: *B035051*

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## An In-Depth Technical Guide to Bis(trimethylsilyl)peroxide

This guide provides an in-depth overview of the chemical properties of **bis(trimethylsilyl)peroxide**, a notable organosilicon compound. Primarily aimed at researchers, scientists, and professionals in drug development, this document details its structural formula and molecular weight, supported by quantitative data and visual representations.

## Chemical Identity and Molecular Weight

**Bis(trimethylsilyl)peroxide**, often abbreviated as BTSP, is an organosilicon compound with a peroxide linkage.<sup>[1]</sup> It is recognized for its role as an aprotic analogue of hydrogen peroxide, making it a valuable reagent for specific and sensitive organic oxidation reactions.<sup>[2]</sup>

The molecular and structural details are summarized in the table below, providing a clear reference for its chemical identity.

Identifier	Value
Molecular Formula	C <sub>6</sub> H <sub>18</sub> O <sub>2</sub> Si <sub>2</sub> [1][2][3][4][5][6]
Molecular Weight	178.38 g/mol [1][3][4][5]
IUPAC Name	Peroxybis(trimethylsilane)[2]
CAS Number	5796-98-5[1][3]

## Structural Formula

The structural formula of **bis(trimethylsilyl)peroxide** consists of two trimethylsilyl groups, (CH<sub>3</sub>)<sub>3</sub>Si, bonded to a peroxide (-O-O-) core.[1] This unique structure is crucial to its chemical reactivity.

Caption: Structural formula of **bis(trimethylsilyl)peroxide**.

## Experimental Protocols

While this document does not detail specific experimental protocols, a common method for the preparation of **bis(trimethylsilyl)peroxide** involves the reaction of trimethylsilyl chloride with a urea-hydrogen peroxide complex.[2] For detailed experimental procedures, researchers are encouraged to consult peer-reviewed scientific literature and established chemical synthesis databases.

## Applications in Research and Development

The unique chemical properties of **bis(trimethylsilyl)peroxide** make it a versatile reagent in organic synthesis. Its application in Baeyer-Villiger oxidations and other sensitive oxidation reactions is of particular interest to the drug development community, where precise molecular modifications are paramount.

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## References

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